

Amonafide dihydrochloride stock solution storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Amonafide dihydrochloride

CAS No.: 150091-68-2

Cat. No.: S548594

Get Quote

Storage & Handling Specifications

The table below summarizes the key storage specifications for **amonafide dihydrochloride** based on the available data.

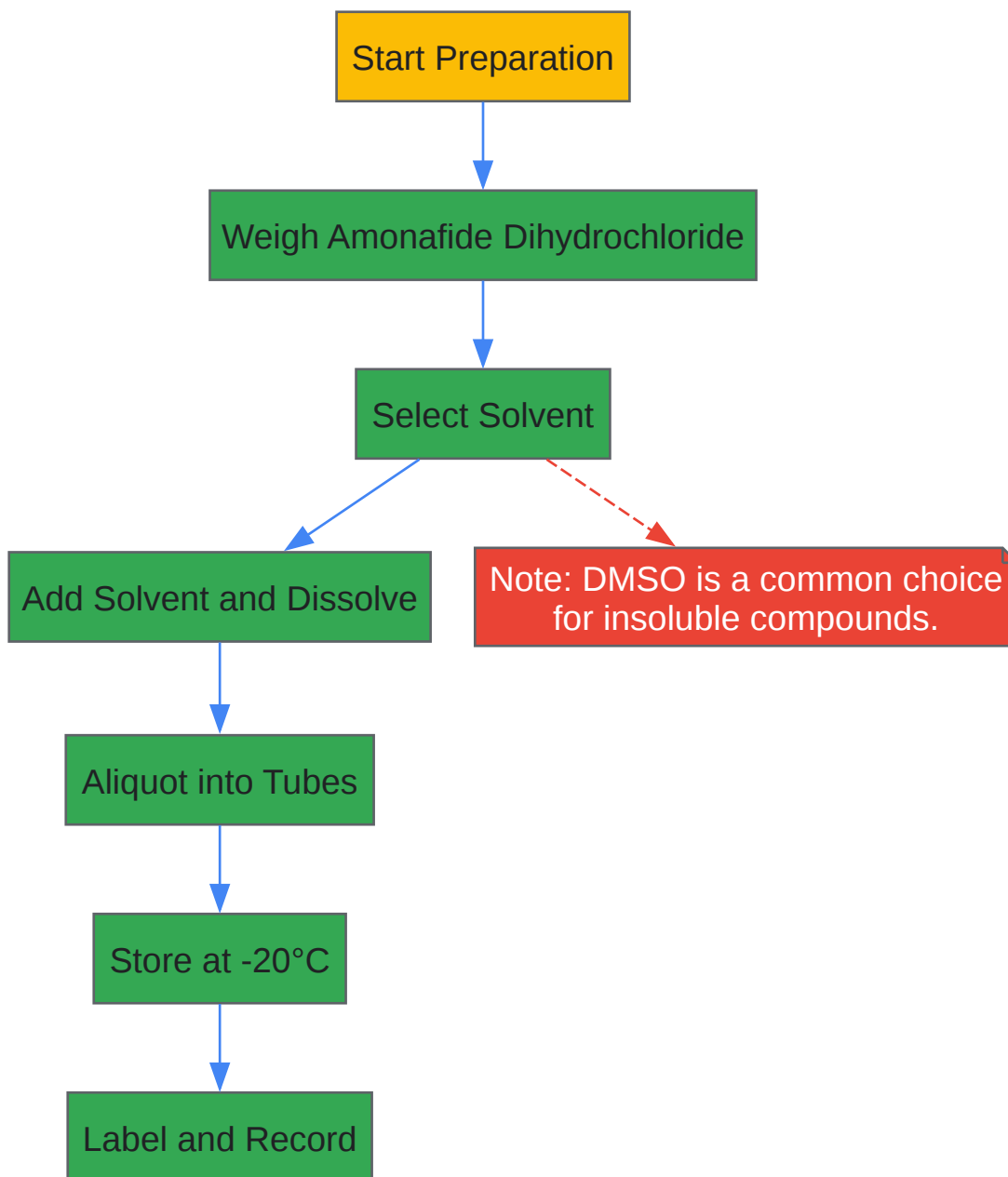
Specification	Details
Recommended Storage Temperature	-20°C [1]
Molecular Formula	C ₁₆ H ₁₉ Cl ₂ N ₃ O ₂ [1]
CAS Number	150091-68-2 [1]
Form	Dihydrochloride salt [1]
Solubility (from related amonafide free base)	DMSO: 57 mg/mL (201.17 mM); Ethanol: 4 mg/mL; Water: Insoluble [2]

Stock Solution Preparation Guide

Since a specific protocol for the dihydrochloride salt was not found, this guide is constructed by applying general laboratory principles for handling similar compounds. **Always refer to the Certificate of Analysis (CoA) provided with your specific product for the most accurate instructions.**

Preparation Workflow

The following diagram outlines the general workflow for preparing and storing an **amonafide dihydrochloride** stock solution.



Click to download full resolution via product page

Detailed Methodology

- **Solvent Selection:** Amonafide (free base) is highly soluble in **DMSO** and sparingly soluble in water [2]. The dihydrochloride salt is typically more water-soluble, but DMSO remains a standard solvent for creating high-concentration stock solutions for *in vitro* research. Verify the optimal solvent for your salt form.
- **Solution Preparation:** Calculate the mass required for your desired concentration and volume. Slowly add the pre-warmed solvent to the vial while gently vortexing or swirling to ensure complete dissolution. Do not sonicate for extended periods if heat-sensitive.
- **Aliquoting and Storage:** **Immediately** aliquot the dissolved solution into small, single-use vials (e.g., cryogenic vials) to avoid repeated freeze-thaw cycles and contamination [3]. Clearly label each aliquot with the compound name, concentration, date, and your initials [3].
- **Handling and Safety:** DAPI, a compound mentioned in one source, is a known mutagen and should be handled with care [4]. While not directly stated for amonafide, treat all research chemicals as potential hazards. Wear appropriate personal protective equipment (PPE) and follow institutional safety guidelines for disposal [4] [5].

Frequently Asked Questions

- **Q: What is the shelf life of a reconstituted amonafide dihydrochloride stock solution?**
 - **A:** When properly aliquoted, protected from light, and stored at **-20°C**, a DMSO stock solution is typically stable for at least 6-12 months. However, always check your specific product's CoA and perform a visual inspection (for precipitation or color change) before use in a critical experiment.
- **Q: Can I use phosphate-buffered saline (PBS) to dilute my DMSO stock for a cell culture assay?**
 - **A:** Yes, but caution is required. A high final concentration of DMSO in culture medium (typically >0.5-1%) can be toxic to cells. When adding the stock to your assay, ensure the DMSO concentration is diluted to a non-toxic level. It is also advisable to test for compound precipitation upon dilution with aqueous buffers.
- **Q: My stock solution froze at -20°C. Is it still usable?**

- **A:** Yes. DMSO freezes at approximately 19°C. Freezing and thawing of DMSO stock solutions is normal and generally does not degrade the compound if a controlled freeze-thaw process is followed. Thaw the vial at room temperature and vortex thoroughly to ensure the solution is homogeneous and all solute is redissolved before use.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Amonafide dihydrochloride [immunomart.com]
2. Amonafide | Topoisomerase inhibitor | Mechanism [selleckchem.com]
3. Cryogenic Storage in Pharma: Preserving Drugs, Vaccines ... [gmpplastic.com]
4. DAPI Counterstaining Protocols | Thermo Fisher Scientific - RU [thermofisher.com]
5. Things You Need to Know About Cryogenic Storage ... [cryosite.com]

To cite this document: Smolecule. [Amonafide dihydrochloride stock solution storage conditions].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548594#amonafide-dihydrochloride-stock-solution-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com